

Preparation of Veldoreotide (TFA) Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: Veldoreotide (TFA)

Cat. No.: B15136029

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Abstract

Veldoreotide is a synthetic somatostatin analogue that acts as an agonist at somatostatin receptors SSTR2, SSTR4, and SSTR5.[1][2] This application note provides a detailed protocol for the preparation of **Veldoreotide (TFA)** stock solutions for in vitro and in vivo research applications. The protocol includes information on necessary materials, step-by-step instructions for dissolution, and recommendations for storage and handling to ensure the stability and integrity of the compound.

Introduction

Veldoreotide is a cyclic peptide with therapeutic potential in conditions where somatostatin receptors are implicated.[3] As with many synthetic peptides, Veldoreotide is often supplied as a trifluoroacetate (TFA) salt, a remnant of the purification process. Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. This guide outlines a standardized procedure for the solubilization and storage of **Veldoreotide (TFA)**.

Quantitative Data Summary

A summary of the key quantitative data for Veldoreotide is provided in the table below. Researchers should always refer to the Certificate of Analysis provided by the supplier for lot-specific information, particularly the exact molecular weight.

Parameter	Value	Source
Molecular Formula (Free Base)	C ₆₀ H ₇₄ N ₁₂ O ₁₀	
Molecular Weight (Free Base)	1123.33 g/mol	
Solubility in DMSO	≥ 46 mg/mL	MedChemExpress
Recommended Solvents	DMSO, Water (see note)	MedChemExpress
Storage of Solid	-20°C, desiccated	MedChemExpress
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	

Note on Molecular Weight: The molecular weight provided is for the free base form of Veldoreotide. The trifluoroacetic acid (TFA) salt form will have a higher molecular weight. The exact molecular weight can vary depending on the number of TFA counter-ions present. It is critical to use the molecular weight from the product's Certificate of Analysis for accurate molar concentration calculations.

Experimental Protocol: Preparation of a 10 mM Veldoreotide (TFA) Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Veldoreotide (TFA)** in dimethyl sulfoxide (DMSO).

Materials

- **Veldoreotide (TFA)** powder
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Pipettors and sterile, low-retention pipette tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

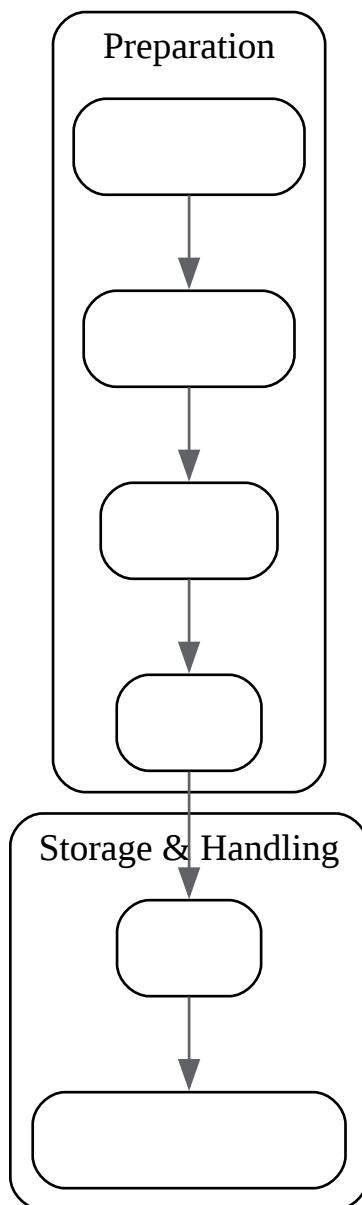
Procedure

- **Acclimatization:** Before opening, allow the vial of **Veldoreotide (TFA)** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **Veldoreotide (TFA)** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out approximately 1.12 mg of the peptide (this is based on the free base molecular weight and should be adjusted based on the lot-specific molecular weight).
- **Solvent Addition:** Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed peptide. For a 10 mM stock solution using 1.12 mg of peptide, add 100 μ L of DMSO.
- **Dissolution:** Tightly cap the tube and vortex gently for 1-2 minutes until the peptide is completely dissolved. Visually inspect the solution to ensure there are no visible particulates. If necessary, brief sonication in a water bath can be used to aid dissolution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque polypropylene microcentrifuge tubes. The volume of the aliquots should be appropriate for your planned experiments.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month). Ensure the tubes are tightly sealed.

Note on Using Water as a Solvent: If water is used as the solvent for the stock solution, it is recommended to filter and sterilize the solution using a 0.22 μm filter before use. However, long-term storage of peptides in aqueous solutions is generally not recommended due to the risk of degradation.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Veldoreotide (TFA)** stock solution.

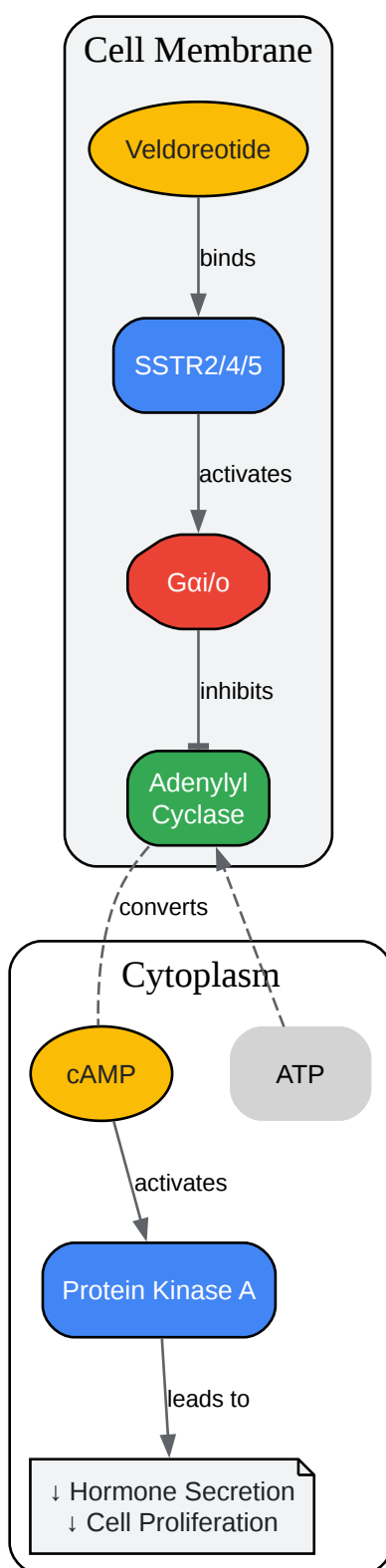


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Caption: Workflow for **Veldoreotide (TFA)** stock solution preparation.

Veldoreotide Signaling Pathway

Veldoreotide is an agonist for the somatostatin receptors SSTR2, SSTR4, and SSTR5. These are G-protein coupled receptors (GPCRs) that, upon activation, initiate a signaling cascade that typically leads to the inhibition of adenylyl cyclase and a decrease in intracellular cyclic AMP (cAMP) levels. This in turn affects downstream effectors such as protein kinase A (PKA) and can modulate various cellular processes including hormone secretion and cell proliferation.



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